Vapor Pressure and Sublimation of 1,4-Dichlorobenzene: A Technical Guide

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest		
Compound Name:	1,4-Dichlorobenzene	
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An in-depth technical guide for researchers, scientists, and drug development professionals on the vapor pressure and sublimation of **1,4-Dichlorobenzene**.

1,4-Dichlorobenzene (p-DCB), a crystalline solid at room temperature, is characterized by its notable volatility and tendency to sublime.[1] This guide provides a comprehensive overview of its vapor pressure and sublimation properties, crucial for applications ranging from its use as a fumigant and deodorant to its role as a chemical intermediate.[1][2] Understanding these physicochemical characteristics is essential for environmental modeling, industrial process design, and safety assessments.

Core Properties of 1,4-Dichlorobenzene

1,4-Dichlorobenzene is a colorless to white crystalline solid with a distinct aromatic odor.[3] It is combustible and readily sublimes at ambient temperatures.[1] Key physical and chemical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	$C_6H_4Cl_2$	
Molecular Weight	147.002 g/mol	
Melting Point	52.7 - 54 °C	
Boiling Point	173 - 174.2 °C	
Vapor Pressure	1.3 mmHg (173.3 Pa) at 20 °C	
1.7 mmHg (226.7 Pa) at 25 °C		
90 Pa at 25°C		
Water Solubility	0.076 g/L at 25 °C	
Log Octanol/Water Partition Coefficient (Kow)	3.44 - 3.52	

Vapor Pressure Data

The vapor pressure of a substance is the pressure exerted by its vapor when in thermodynamic equilibrium with its condensed phase (solid or liquid) at a given temperature in a closed system. For **1,4-Dichlorobenzene**, a volatile solid, this property is critical in determining its rate of sublimation and its distribution in the environment.

The relationship between vapor pressure and temperature is often described by the Clausius-Clapeyron equation, which can be used to estimate the enthalpy of vaporization or sublimation.

Solid Phase Vapor Pressure of **1,4-Dichlorobenzene**

The following table summarizes experimentally determined vapor pressure data for solid **1,4-Dichlorobenzene** at various temperatures.

Temperature (K)	Pressure (Pa)	Reference
293.15	173.3	
298.15	226.7	
298.15	90	

Note: Discrepancies in vapor pressure values at the same temperature may arise from different experimental methods and conditions.

Sublimation Data

Sublimation is the phase transition of a substance directly from the solid to the gas phase, without passing through the liquid phase. **1,4-Dichlorobenzene** readily sublimes, a property that underlies its use in mothballs and deodorizers. The enthalpy of sublimation (ΔHsub) is a key thermodynamic parameter quantifying the energy required for this process.

Enthalpy of Sublimation of **1,4-Dichlorobenzene**

The enthalpy of sublimation can be determined from the temperature dependence of the vapor pressure using the Clausius-Clapeyron equation.

Enthalpy of Sublimation (kJ/mol)	Temperature Range (K)	Reference
63.2 ± 0.8	294 - 314	
62.8	298.15	
64.9	298.15	
65.7	298.15	

Note: The standard enthalpy of sublimation (ΔH°sub) refers to the enthalpy change under standard conditions (typically 298.15 K and 1 bar).

Experimental Protocols

The accurate determination of vapor pressure is fundamental for modeling the behavior of chemicals. Several methods are employed to measure the vapor pressure of solids like **1,4-Dichlorobenzene**, each suited for different pressure ranges.
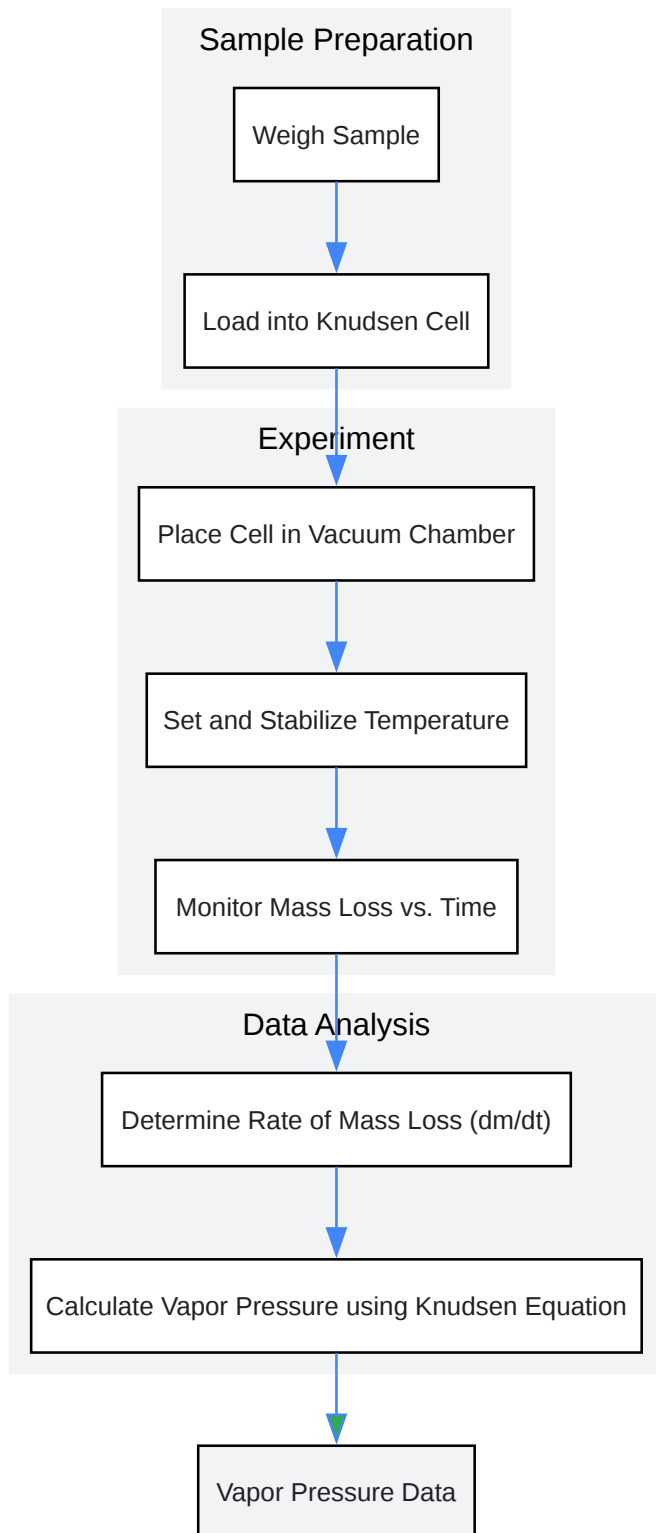
Knudsen Effusion Method

The Knudsen effusion method is a widely used technique for measuring the low vapor pressures of solids. It is based on measuring the rate of mass loss of a substance effusing through a small orifice in a cell (the Knudsen cell) into a vacuum. The vapor pressure is then calculated from the rate of mass loss using the Knudsen equation. This method is suitable for pressures below 100 Pa.

Experimental Workflow:

- A small amount of the sample (e.g., 1-100 mg) is placed into a Knudsen cell with a precisely known orifice area.

- The cell is placed in a temperature-controlled chamber under high vacuum.

- The temperature is stabilized, and the mass of the cell is continuously monitored using an ultra-sensitive balance.

- The rate of mass loss (dm/dt) due to sublimation is determined from the slope of the mass versus time data.

- The vapor pressure (P) is calculated using the Knudsen equation: $P = (dm/dt) * \sqrt{(2\pi RT/M)} / A$ where R is the universal gas constant, T is the absolute temperature, M is the molar mass of the substance, and A is the area of the orifice.

Knudsen Effusion Method Workflow

Sample Preparation

Weigh Sample

↓

Load into Knudsen Cell

Experiment

Place Cell in Vacuum Chamber

↓

Set and Stabilize Temperature

↓

Monitor Mass Loss vs. Time

Data Analysis

Determine Rate of Mass Loss (dm/dt)

↓

Calculate Vapor Pressure using Knudsen Equation

↓

Vapor Pressure Data

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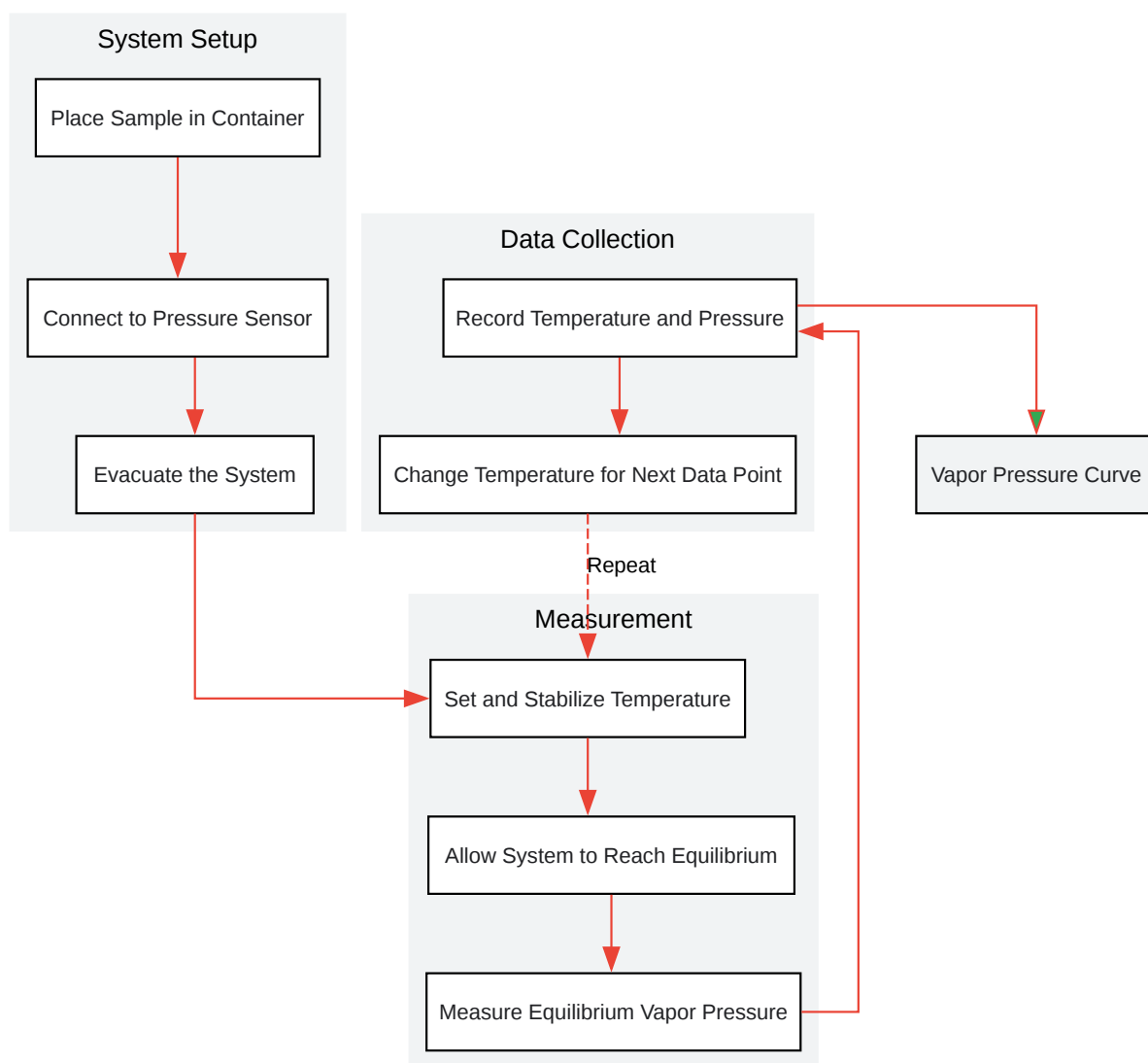
Knudsen Effusion Method Workflow

Static Method

The static method directly measures the equilibrium vapor pressure of a substance in a closed system. It is suitable for a higher pressure range, typically from 100 Pa up to atmospheric pressure.

Experimental Workflow:

- The sample is placed in a thermostated container connected to a pressure measuring device.

- The system is evacuated to remove any foreign gases.

- The temperature of the sample is precisely controlled.

- The system is allowed to reach thermodynamic equilibrium, where the rate of sublimation equals the rate of condensation.

- The pressure of the vapor in the container is then measured at this equilibrium.

- Measurements are repeated at different temperatures to obtain the vapor pressure curve.
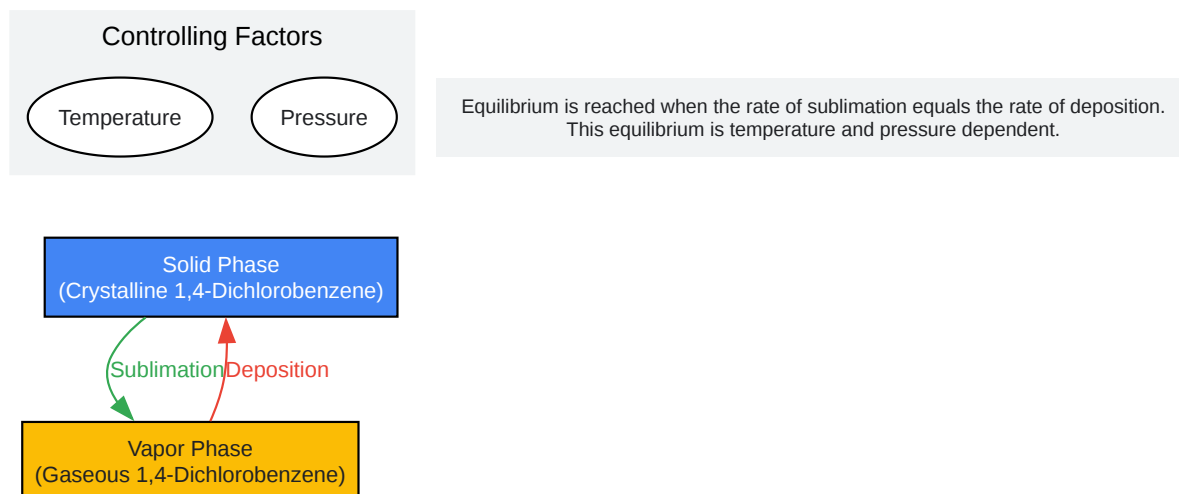
Static Method Workflow

System Setup

Place Sample in Container

Connect to Pressure Sensor

Evacuate the System

Data Collection

Record Temperature and Pressure

Change Temperature for Next Data Point

Vapor Pressure Curve

Repeat

Measurement

Set and Stabilize Temperature

Allow System to Reach Equilibrium

Measure Equilibrium Vapor Pressure

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Static Method Workflow

Logical Relationships in Phase Transition

The sublimation of **1,4-Dichlorobenzene** is governed by the thermodynamic relationship between its solid and vapor phases. The equilibrium between these two phases is dependent on temperature and pressure.

Phase Equilibrium of 1,4-Dichlorobenzene

Controlling Factors

Temperature   Pressure

Equilibrium is reached when the rate of sublimation equals the rate of deposition. This equilibrium is temperature and pressure dependent.

Solid Phase
(Crystalline 1,4-Dichlorobenzene)

Sublimation Deposition

Vapor Phase
(Gaseous 1,4-Dichlorobenzene)

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Phase Equilibrium of **1,4-Dichlorobenzene**

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